

2-(Azetidin-3-yl)propan-2-amine CAS number information

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Compound of Interest

Compound Name: 2-(Azetidin-3-yl)propan-2-amine

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An In-Depth Technical Guide to **2-(Azetidin-3-yl)propan-2-amine**: Synthesis, Properties, and Applications

Abstract

Azetidines, four-membered nitrogen-containing heterocycles, have become increasingly vital motifs in modern drug discovery.^{[1][2]} Their inherent ring strain and distinct three-dimensional architecture offer significant advantages in modulating physicochemical and pharmacokinetic properties, such as improved solubility and metabolic stability.^{[1][3]} This guide provides a comprehensive technical overview of the building block **2-(Azetidin-3-yl)propan-2-amine**, focusing on its chemical identity, synthetic pathways, and strategic importance for researchers, medicinal chemists, and drug development professionals. We will delve into detailed experimental protocols, emphasizing the chemical principles that guide the synthesis and deprotection strategies critical to its application.

Core Chemical Identity and Properties

2-(Azetidin-3-yl)propan-2-amine is a key synthetic intermediate, valued for its bifunctional nature: a strained azetidine ring and a sterically hindered primary amine. It is most commonly

handled and commercially available as its dihydrochloride salt to enhance stability and solubility.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
Compound Name	2-(Azetidin-3-yl)propan-2-amine Dihydrochloride	[4][5]
CAS Number	2411641-80-8	[4][5]
Molecular Formula	C ₆ H ₁₆ Cl ₂ N ₂	Inferred
Molecular Weight	187.11 g/mol	[4]
IUPAC Name	2-(azetidin-3-yl)propan-2-amine;dihydrochloride	Inferred
InChI Key	FONOUOVEMCPADS-UHFFFAOYSA-N	[4]
Typical Purity	≥97%	[4]
Precursor Name	tert-butyl 3-(2-aminopropan-2-yl)azetidine-1-carboxylate	[6][7]
Precursor CAS	1638768-77-0	[6][7]
Precursor Formula	C ₁₁ H ₂₂ N ₂ O ₂	[6]
Precursor Mol. Wt.	214.31 g/mol	[6]

Strategic Importance in Medicinal Chemistry

The azetidine scaffold is considered a "privileged" structure in drug design.[2] Its incorporation into a lead molecule can significantly alter its properties:

- Improved Metabolic Stability: The strained ring can block sites of metabolism, increasing the compound's half-life.[1]

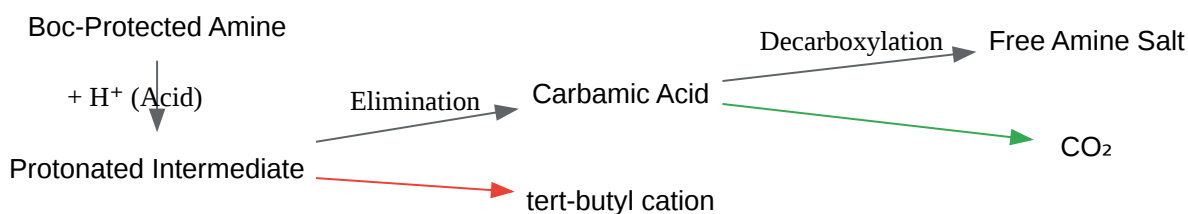
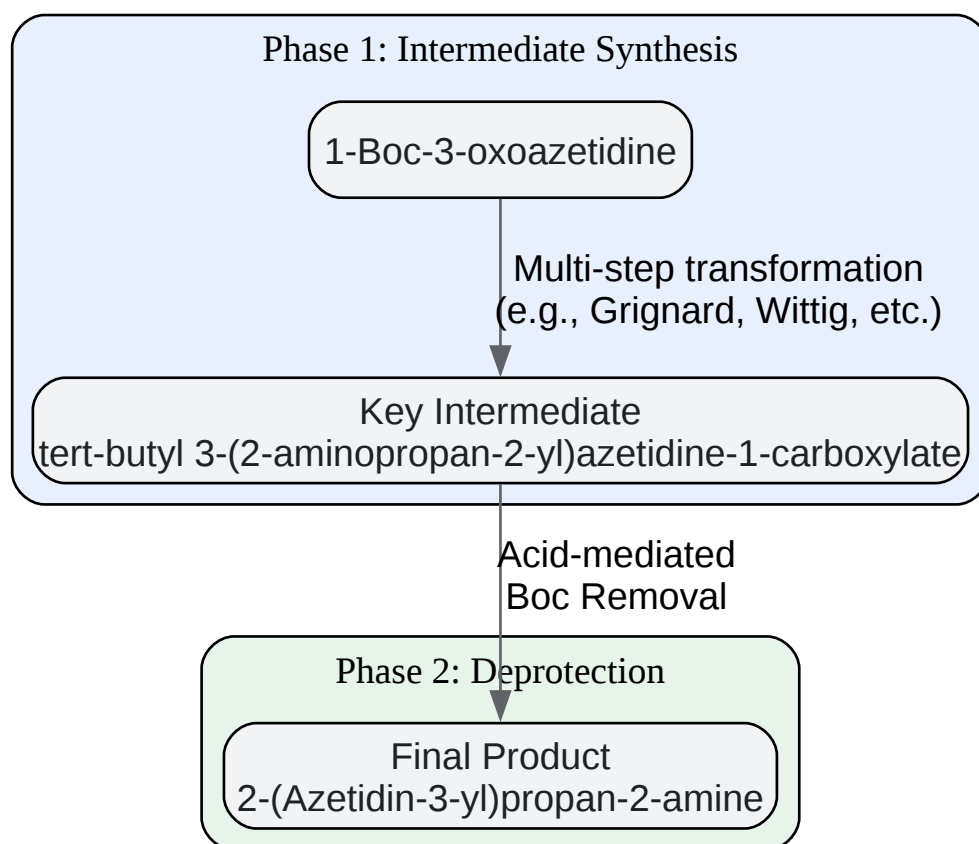
- **Enhanced Solubility:** As a polar, sp^3 -rich motif, it often improves aqueous solubility, a critical factor for oral bioavailability.[\[1\]](#)
- **Novel Chemical Space:** The rigid, three-dimensional structure of the azetidine ring provides a well-defined vector for substituents, allowing for precise exploration of a target's binding pocket in a way that more flexible acyclic or larger ring systems cannot.[\[2\]](#)

The **2-(Azetidin-3-yl)propan-2-amine** fragment combines this valuable scaffold with a versatile primary amine handle, enabling its covalent attachment to a wide array of molecular cores through amide bond formation, reductive amination, or other amine-based chemistries. Several FDA-approved drugs, including baricitinib and cobimetinib, feature an azetidine ring, underscoring the scaffold's therapeutic relevance.[\[1\]](#)[\[8\]](#)

Synthesis and Manufacturing Workflow

The synthesis of **2-(Azetidin-3-yl)propan-2-amine** is not a trivial process and typically involves a multi-step sequence starting from a protected azetidine precursor. The most common strategy relies on the use of a tert-butoxycarbonyl (Boc) protecting group on the azetidine nitrogen, which is stable under a variety of reaction conditions but can be reliably removed in the final step.

The overall workflow involves the synthesis of the key Boc-protected intermediate, tert-butyl 3-(2-aminopropan-2-yl)azetidine-1-carboxylate, followed by a final deprotection step.



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Caption: Simplified mechanism of acid-mediated Boc deprotection.

Causality in Reagent Choice:

- **Strong Acid:** A strong acid like trifluoroacetic acid (TFA) or hydrochloric acid (HCl) is required to efficiently protonate the Boc group and drive the reaction forward. [9][10]*
- **Solvent:** A non-nucleophilic organic solvent such as dichloromethane (DCM) or 1,4-dioxane is typically used to ensure the tert-butyl cation does not react with the solvent. [9][10]*
- **Scavengers (Optional):**

The generated tert-butyl cation is a reactive electrophile that can cause side reactions by alkylating nucleophilic sites on the product molecule. [11] In complex molecules, a "scavenger" like triethylsilane or anisole may be added to trap this cation and prevent byproduct formation.

Experimental Protocols

The following protocol describes the final, critical step in the synthesis: the deprotection of the Boc-protected precursor to yield the target compound as its hydrochloride salt.

Protocol 1: Boc Deprotection using HCl in Dioxane

This is a standard and highly effective method for removing a Boc group, yielding the product directly as its hydrochloride salt, which often aids in purification by precipitation or crystallization.

Materials:

- tert-butyl 3-(2-aminopropan-2-yl)azetidine-1-carboxylate (1.0 eq)
- 4M HCl in 1,4-dioxane (5-10 eq)
- Dichloromethane (DCM) or Methanol (as co-solvent, if needed for solubility)
- Diethyl ether (for precipitation)
- Nitrogen or Argon supply
- Magnetic stirrer and stir bar
- Round-bottom flask and standard glassware

Procedure:

- Preparation: To a clean, dry round-bottom flask under an inert atmosphere (N₂ or Ar), add tert-butyl 3-(2-aminopropan-2-yl)azetidine-1-carboxylate.

- **Dissolution:** Dissolve the starting material in a minimal amount of a suitable solvent like DCM if it is not readily soluble in the HCl/dioxane solution.
- **Reagent Addition:** Slowly add the 4M solution of HCl in 1,4-dioxane (5-10 equivalents) to the stirred solution at room temperature. Note: Gas evolution (CO_2) is expected. Ensure the system is not closed. [10]4. **Reaction Monitoring:** Stir the reaction mixture at room temperature for 1-4 hours. The progress of the reaction should be monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), until the starting material is fully consumed.
- **Product Isolation:**
 - Upon completion, the product dihydrochloride salt may precipitate directly from the reaction mixture.
 - If no precipitate forms, concentrate the reaction mixture under reduced pressure to remove the solvent and excess HCl.
 - Add a non-polar solvent like diethyl ether to the residue to induce precipitation of the salt.
- **Purification:** Collect the solid product by vacuum filtration. Wash the solid with cold diethyl ether to remove any non-polar impurities.
- **Drying:** Dry the resulting white to off-white solid under vacuum to obtain pure **2-(Azetidin-3-yl)propan-2-amine** dihydrochloride.

Safety and Handling

- **2-(Azetidin-3-yl)propan-2-amine** Dihydrochloride: This compound is a chemical irritant. Standard personal protective equipment (PPE), including safety glasses, a lab coat, and gloves, should be worn. Handle in a well-ventilated fume hood.
- **Reagents:** Strong acids like HCl and TFA are corrosive and should be handled with extreme care. Solvents like DCM and dioxane have associated health risks and should only be used in a fume hood.

- General: All chemical manipulations should be performed by trained personnel in a controlled laboratory setting.

Conclusion

2-(Azetidin-3-yl)propan-2-amine represents a valuable and strategic building block for medicinal chemistry and drug discovery. Its synthesis, culminating in a well-established acid-mediated deprotection, provides access to a fragment that combines the beneficial pharmacokinetic properties of the azetidine ring with a versatile primary amine. Understanding the chemical principles behind its synthesis and handling is paramount for researchers aiming to leverage this potent scaffold in the design of next-generation therapeutics.

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